

Application of cis-2-Decenoic Acid in Food Preservation Technologies

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Compound of Interest

Compound Name: *cis-2-Decenoic acid*

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Abstract

cis-2-Decenoic acid (CDA), a medium-chain fatty acid produced by *Pseudomonas aeruginosa*, has emerged as a promising agent in food preservation technologies.[1][2] This molecule acts as a signaling messenger that can induce the dispersion of established biofilms from a wide range of foodborne pathogens, including both Gram-positive and Gram-negative bacteria.[3][4] Notably, CDA enhances the efficacy of conventional antibiotics and disinfectants, offering a synergistic approach to microbial control on food contact surfaces.[1][5][6] At concentrations effective for biofilm control, CDA has shown no cytotoxic effects on human cells.[5][7] This document provides detailed application notes and experimental protocols for researchers and professionals in food science and drug development exploring the use of CDA in food preservation.

Introduction

Biofilm formation by pathogenic and spoilage microorganisms on food and food processing surfaces is a significant challenge in the food industry.[1][6] Biofilms create a protective environment for bacteria, rendering them more resistant to conventional cleaning and disinfection methods. **cis-2-Decenoic acid** offers a novel strategy to combat biofilms by inducing their dispersal, thereby reverting the microbial cells to a more susceptible planktonic state.[3][5] This signaling molecule has demonstrated broad-spectrum activity, affecting biofilms

of critical foodborne pathogens such as *Staphylococcus aureus*, *Bacillus cereus*, *Salmonella enterica*, and *Escherichia coli*.^{[1][5]}

The primary mechanisms of action for CDA in biofilm control include:

- **Inducing Biofilm Dispersion:** CDA triggers the natural dispersal of cells from mature biofilms.^{[3][4]}
- **Inhibiting Biofilm Formation:** It can prevent the initial attachment and formation of biofilms on surfaces.^{[3][7]}
- **Enhancing Antimicrobial Susceptibility:** By disrupting the biofilm matrix, CDA increases the susceptibility of bacteria to conventional antibiotics and disinfectants.^{[1][3][8]}
- **Modulating Persister Cells:** CDA can revert dormant, antibiotic-tolerant persister cells to a metabolically active state, making them vulnerable to antimicrobials.^{[3][9]}

Quantitative Data Summary

The efficacy of **cis-2-decenoic acid**, both alone and in combination with other antimicrobial agents, has been quantified in several studies. The following tables summarize key quantitative data for its application against common food-related bacteria.

Table 1: Efficacy of **cis-2-Decenoic Acid** in Biofilm Dispersal and Inhibition

Microorganism	CDA Concentration	Effect	Reference
S. aureus, B. cereus, S. enterica, E. coli	310 nM	>2-fold increase in planktonic cells (dispersal)	[1] [5]
E. coli	310 nM	Significant increase in planktonic population (OD600 from 0.66 to 0.9)	[1] [5]
MRSA (UAMS-1)	125 µg/mL	Inhibition of biofilm formation	[7]
MRSA (UAMS-1)	≥ 500 µg/mL	Inhibition of bacterial growth	[7]
P. aeruginosa PAO1	2.5 nM	Prevention of biofilm formation in flow cell reactors	[3]

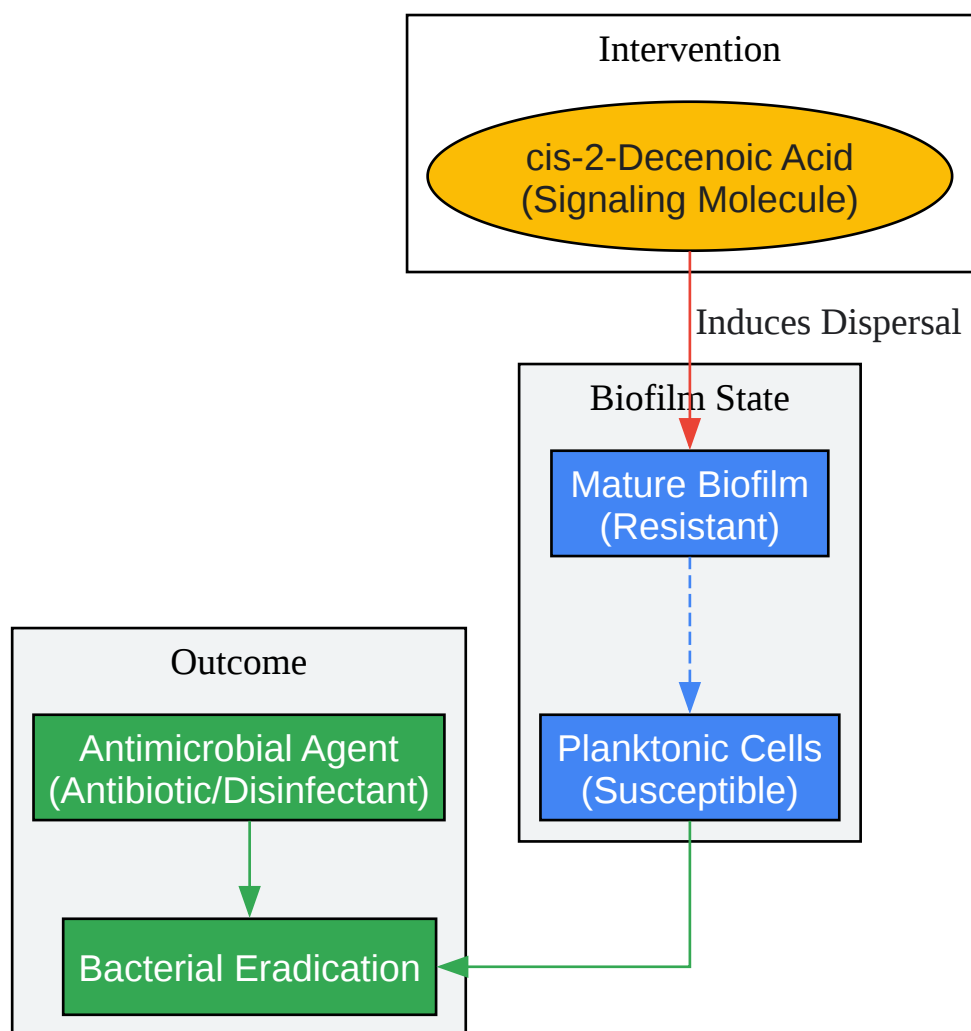
Table 2: Synergistic Effects of **cis-2-Decenoic Acid** with Antimicrobials against Biofilms

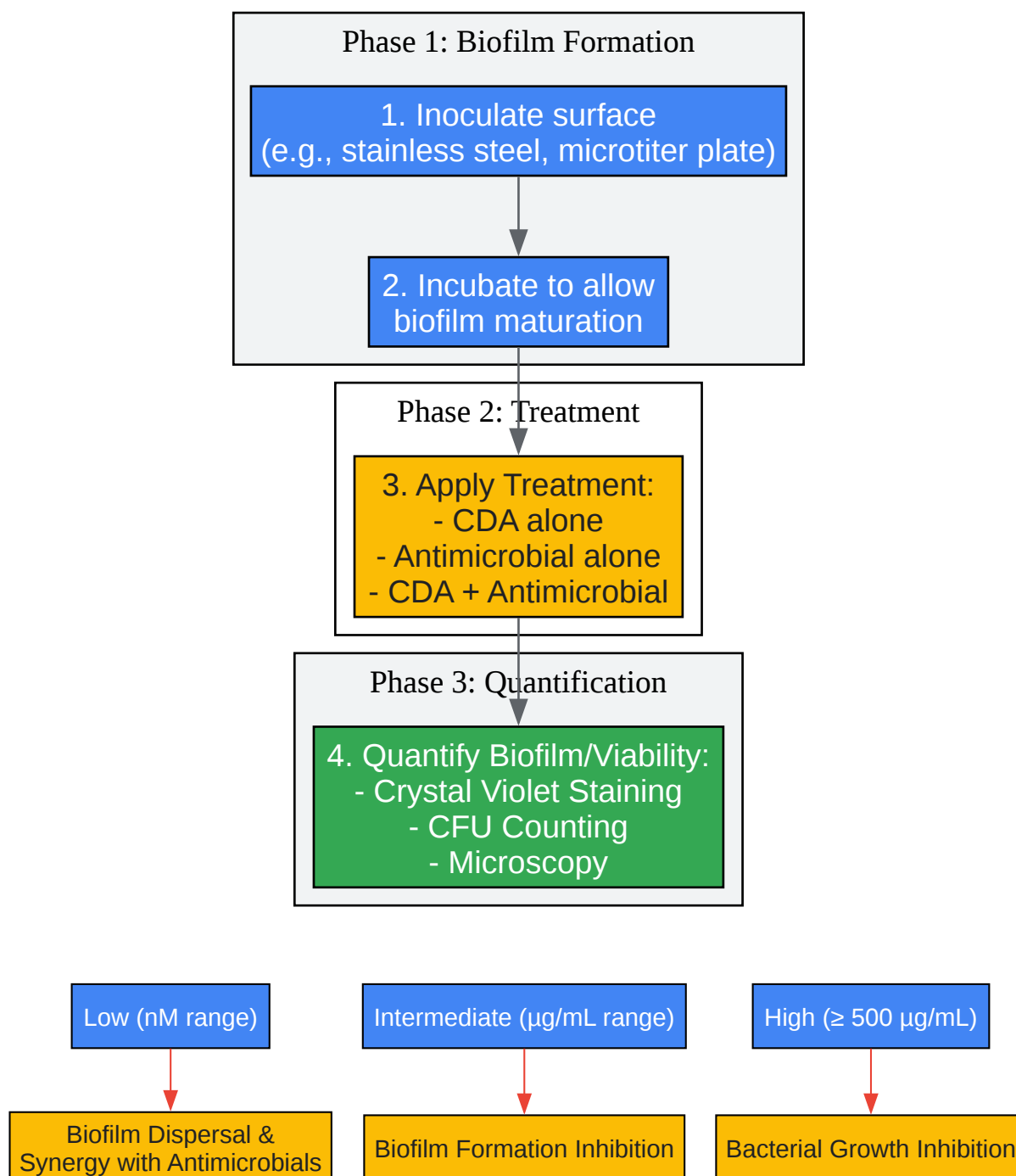
Microorganism	CDA Concentration	Antimicrobial Agent (Concentration)	% Biofilm Reduction/Removal	Reference
S. aureus	310 nM	Ciprofloxacin (1 µg)	87%	[1][5]
B. cereus	310 nM	Ciprofloxacin (1 µg)	89%	[1][5]
S. aureus, B. cereus, S. enterica, E. coli	310 nM	Disinfectants (Peracetic acid/H ₂ O ₂) or Antibiotics	~80% reduction in biofilm biomass	[1][5]
MRSA (UAMS-1)	Sub-inhibitory	Daptomycin (1 µg/mL)	Additive effect on biofilm inhibition	[7]
MRSA (UAMS-1)	Sub-inhibitory	Vancomycin (1 µg/mL)	Additive effect on biofilm inhibition	[7]

Signaling Pathways and Experimental Workflow

Proposed Mechanism of Biofilm Dispersal

cis-2-Decenoic acid acts as an intercellular signaling molecule that triggers a cascade of events leading to the dispersal of cells from a mature biofilm. This process involves the transition of sessile biofilm cells back to a planktonic, free-swimming state, which increases their susceptibility to antimicrobial agents.





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- To cite this document: BenchChem. [Application of cis-2-Decenoic Acid in Food Preservation Technologies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664069#application-of-cis-2-decenoic-acid-in-food-preservation-technologies]

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